

Preparation of 4-Amino-PPHT Stock Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and a comprehensive protocol for the preparation of a stock solution of **4-Amino-PPHT**, a dopamine D2 receptor ligand. These instructions are intended to ensure accurate and reproducible experimental results.

Introduction

4-Amino-PPHT is a derivative of PPHT that acts as a selective ligand for dopamine D2 receptors, with a reported Ki value of 6.8 nM.[1][2] Accurate preparation of a stock solution is the first critical step in any experiment involving this compound. The following sections provide the necessary information and a step-by-step protocol to achieve a reliable and consistent stock solution.

Quantitative Data

A summary of the key quantitative data for **4-Amino-PPHT** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C21H28N2O	[1]
Molecular Weight	324.46 g/mol	[1]
CAS Number	129298-03-9	[1]
Reported Ki for D2 Receptor	6.8 nM	[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **4-Amino-PPHT**. It is recommended to first test the solubility of the compound in a small amount of the desired solvent before preparing the full stock solution.

Materials:

- 4-Amino-PPHT powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (EtOH), anhydrous
- Deionized or Milli-Q water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- · Pipettes and sterile filter tips

Procedure:



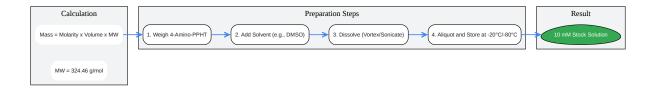
- Determine the Required Mass of 4-Amino-PPHT:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - Mass (mg) = Molarity (mM) x Volume (mL) x Molecular Weight (g/mol)
 - For 1 mL of a 10 mM stock solution:
 - Mass (mg) = 10 mM x 1 mL x 0.32446 mg/µL = 3.2446 mg
- Weighing the 4-Amino-PPHT:
 - Carefully weigh out the calculated amount of 4-Amino-PPHT powder using a calibrated analytical balance in a fume hood.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Solubilization:
 - Add the desired solvent to the tube containing the 4-Amino-PPHT powder. For a 10 mM stock solution from 3.2446 mg, add 1 mL of solvent.
 - It is recommended to start with a non-polar, aprotic solvent such as DMSO.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator. Gentle warming (to no more than 40°C) can also be applied.
 - Visually inspect the solution to ensure that no solid particles remain. The solution should be clear.
- Storage of the Stock Solution:
 - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.



- Store the aliquots at -20°C or -80°C for long-term storage.
- Before use, thaw the aliquot at room temperature and vortex briefly.

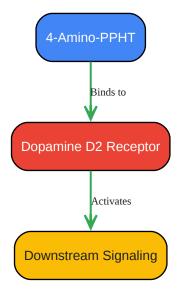
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the known signaling pathway of **4-Amino-PPHT** and the experimental workflow for preparing a stock solution.



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Caption: Workflow for preparing a **4-Amino-PPHT** stock solution.





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Caption: Simplified signaling pathway of **4-Amino-PPHT**.

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